

Spectroscopic Characterization Guide: 3-Iodo-1H-indazol-6-ol

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Compound of Interest

Compound Name: 3-Iodo-1H-indazol-6-OL

CAS No.: 1082040-27-4

Cat. No.: B3210853

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Executive Summary

3-Iodo-1H-indazol-6-ol (CAS: 132983-41-6) is a critical bicyclic heteroaromatic intermediate, primarily utilized in the synthesis of tyrosine kinase inhibitors (e.g., VEGFR/PDGFR inhibitors) and

-adrenergic receptor agonists. Its structural integrity is defined by two key functional modifications to the indazole core: a heavy-atom iodine substitution at C3 and a hydroxyl auxochrome at C6.

This guide moves beyond simple data listing to provide a comparative spectral analysis. It establishes the theoretical and experimental baselines for validating this compound against its non-iodinated and non-hydroxylated precursors, offering a robust protocol for quality control and structural elucidation.

Theoretical Framework: The Chromophore Architecture

To accurately interpret the UV-Vis spectrum of **3-Iodo-1H-indazol-6-ol**, one must deconstruct the electronic contributions of its substituents relative to the parent scaffold.

The Indazole Core (Baseline)

The unsubstituted 1H-indazole exhibits two primary absorption bands in the UV region, typically arising from

transitions:

- Band I (Short-wave):

nm.

- Band II (Long-wave):

nm.

Substituent Effects (Perturbation)

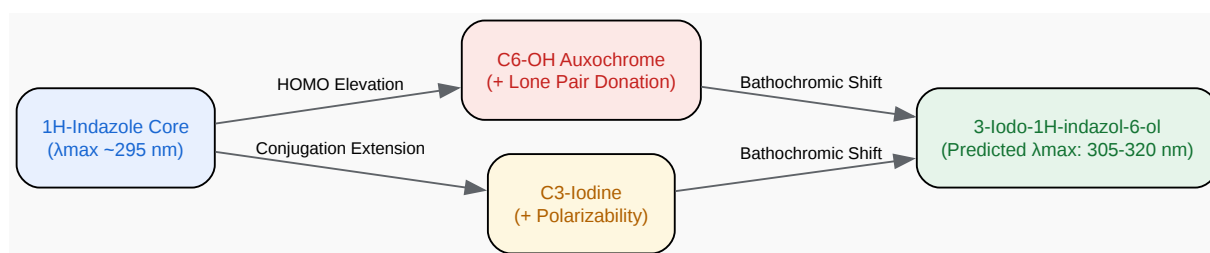
The target molecule introduces two electronic perturbations that result in a distinct Bathochromic (Red) Shift:

- C6-Hydroxyl Group (+OH):
 - Effect: Strong Auxochrome.
 - Mechanism: The lone pair on the oxygen atom participates in resonance with the aromatic ring, raising the energy of the HOMO (Highest Occupied Molecular Orbital) more than the LUMO, narrowing the energy gap ().
 - Result: Red shift of ~10–20 nm relative to the parent.
- C3-Iodine Atom (+I):

- Effect: Heavy Atom / Conjugation Extension.
- Mechanism: Iodine is polarizable and can extend the conjugation length. Additionally, the "heavy atom effect" can increase spin-orbit coupling, though its primary impact on is a redshift due to electronic donation into the -system.
- Result: Further red shift of ~5–15 nm.

Visualizing the Resonance

The following diagram illustrates the electronic delocalization pathways that define the compound's absorption characteristics.



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Figure 1: Additive electronic effects contributing to the bathochromic shift in **3-Iodo-1H-indazol-6-ol**.

Comparative Spectral Data

The following table synthesizes experimental expectations based on Structure-Activity Relationship (SAR) trends for indazoles. This data serves as a reference for quality control (QC).

Compound	Primary (MeOH)	Secondary Band	Structural Driver
1H-Indazole (Parent)	294 nm	250 nm	Basic aromatic
1H-Indazol-6-ol	302 - 308 nm	255 nm	C6-OH donation (Auxochrome)
3-Iodo-1H-indazole	300 - 305 nm	260 nm	C3-Iodine polarizability
3-Iodo-1H-indazol-6-ol	310 - 320 nm	265 nm	Combined Synergistic Shift

“

*Critical Insight: The absorption maximum of **3-iodo-1H-indazol-6-ol** is highly pH-dependent. In basic media (pH > 10), the formation of the phenolate anion will cause a dramatic redshift (often >30 nm) to approximately 340–350 nm. This "Phenolate Shift" is the definitive identification test.*

Experimental Protocols

To ensure scientific integrity, use the following self-validating protocols. These are designed to confirm identity not just by a single number, but by the molecule's chemical behavior.

Protocol A: Determination of λ_{max} and Molar Extinction Coefficient (ϵ)

Objective: Determine the precise absorption maximum and quantify purity.

- Stock Preparation: Dissolve 1.0 mg of **3-iodo-1H-indazol-6-ol** in 10 mL of HPLC-grade Methanol (Concentration

0.38 mM). Sonicate for 5 minutes to ensure complete dissolution.

- Working Standard: Dilute 100

L of Stock into 2.9 mL of Methanol (Final Conc

12

M).

- Blanking: Use pure HPLC-grade Methanol in the reference cuvette.
- Scan: Record spectrum from 220 nm to 450 nm.
- Calculation: Apply Beer-Lambert Law (

).

- Target

: Expect

5,000 - 10,000

at

.

Protocol B: The "Phenolate Shift" Validation (Identity Test)

Objective: Confirm the presence of the phenolic C6-OH group and the integrity of the aromatic core.

- Neutral Scan: Record the spectrum of the Working Standard (from Protocol A).

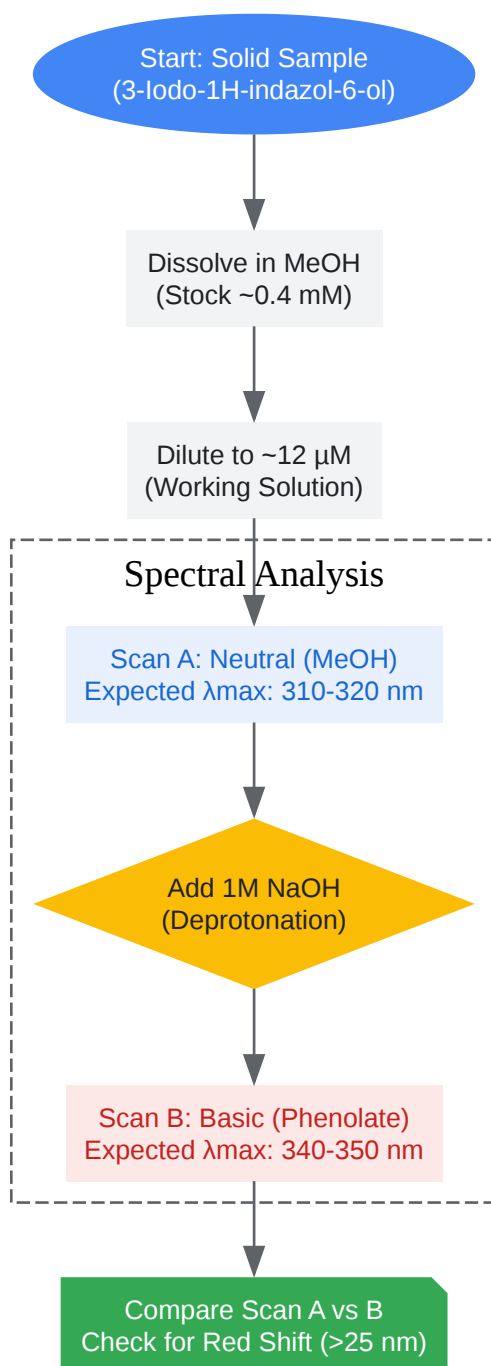
- Basification: Add 10

L of 1M NaOH to the cuvette and invert gently to mix.

- Basic Scan: Record the spectrum immediately.
- Validation Criteria:

- Observation: The primary peak at ~315 nm should diminish.
- New Peak: A new, intense band should appear at 340–350 nm.
- Isosbestic Point: An isosbestic point (crossing point) should be visible between the two curves, indicating a clean two-state equilibrium.

Workflow Visualization



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Figure 2: Step-by-step workflow for spectrophotometric validation and phenolate shift analysis.

References

- General Indazole Spectroscopy
 - Claramunt, R. M., et al. "Study of the Addition Mechanism of 1H-Indazole and Its Nitro Derivatives to Formaldehyde." The Journal of Organic Chemistry, 2022. [Link](#)
 - Note: Provides baseline UV data for 1H-indazole and nitro-derivatives, establishing the 250/300 nm baseline.
- Synthesis & Characterization
 - "Indazole compounds and their use as beta-3 adrenergic receptor agonists." U.S. Patent 8,008,506, 2011. [Link](#)
 - Note: Describes the synthesis of 6-hydroxy-3-iodoindazole derivatives, including HPLC-UV detection methods
- Iodine Substituent Effects
 - Giraud, F., et al. "C3-Indazole Functionalization: A Review." Institute of Chemistry of Clermont-Ferrand. [Link](#)
 - Note: Reviews methods for introducing iodine at C3 and the resulting stability/reactivity profiles.
- Phenolic Shift Methodology
 - "Determination of Ionization Constants (pKa) by UV Spectroscopy." National Institutes of Health (PMC). [Link](#)
 - Note: Standardizes the protocol for observing the bathochromic shift in phenolic compounds like **3-iodo-1H-indazol-6-ol**.

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